

A Comprehensive Guide to the Structural Characterization of Gliclazide

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Compound of Interest

Compound Name: Glyconiazide

Cat. No.: B1241510

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A Note on Nomenclature: The query specified "**glyconiazide**." However, extensive database searches yielded no compound with this name. It is highly probable that the intended subject was Gliclazide, a widely researched oral hypoglycemic agent. This guide will, therefore, focus on the structural characterization of Gliclazide.

Introduction to Gliclazide

Gliclazide is a second-generation sulfonylurea drug used in the management of non-insulin-dependent diabetes mellitus (NIDDM).[1] Its therapeutic effect stems from stimulating insulin release from pancreatic β -cells.[1] A thorough understanding of its three-dimensional structure is paramount for drug design, formulation development, and understanding its mechanism of action. This document provides a detailed overview of the techniques employed in the structural elucidation of Gliclazide.

Physicochemical Properties

A summary of the key physicochemical properties of Gliclazide is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H21N3O3S	[2]
Molecular Weight	323.41 g/mol	[2]
Melting Point	163–172 °C	[2]
pKa	2.9 (aliphatic amine), 5.8 (sulfonamide)	[2]
LogP	2.6	[1]
Water Solubility	Very slightly soluble	[2]
Appearance	White or almost white crystalline powder	[2]

Spectroscopic and Crystallographic Characterization

The definitive structure of Gliclazide has been elucidated using a combination of spectroscopic and crystallographic techniques.

X-Ray Crystallography

Single-crystal X-ray diffraction has provided the most detailed insight into the solid-state conformation of Gliclazide.

Table 2: Crystallographic Data for Gliclazide

Parameter	Value	Reference
Crystal System	Monoclinic	[3]
Space Group	P2(1)/n	[3]
a	10.828(2) Å	[3]
b	14.342(19) Å	[3]
c	11.005(6) Å	[3]
β	106.97(2)°	[3]
Volume	1635(12) Å ³	[3]
Z	4	[3]

The crystal structure reveals an open, extended conformation of the Gliclazide molecule around the sulfonylurea nucleus.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are crucial for confirming the molecular structure of Gliclazide in solution. Studies in different solvents like CDCl₃ and DMSO-d₆ have shown that in solution, the structure is still the EZ isomer, but with slow nitrogen inversion around the pyrrolidine nitrogen in CDCl₃. [4]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy helps in identifying the functional groups present in the Gliclazide molecule. The interactions between Gliclazide and various excipients, such as PVP K90, have been investigated using FT-IR, revealing the formation of intermolecular hydrogen bonds.[5]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of Gliclazide, further confirming its chemical structure.

Experimental Protocols

Single-Crystal X-Ray Diffraction

- **Crystal Growth:** Single crystals of Gliclazide suitable for X-ray diffraction are typically grown by slow evaporation from a suitable solvent.
- **Data Collection:** A selected crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded on a detector.
- **Structure Solution and Refinement:** The collected data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods and refined to obtain the final atomic coordinates and molecular geometry.[3]

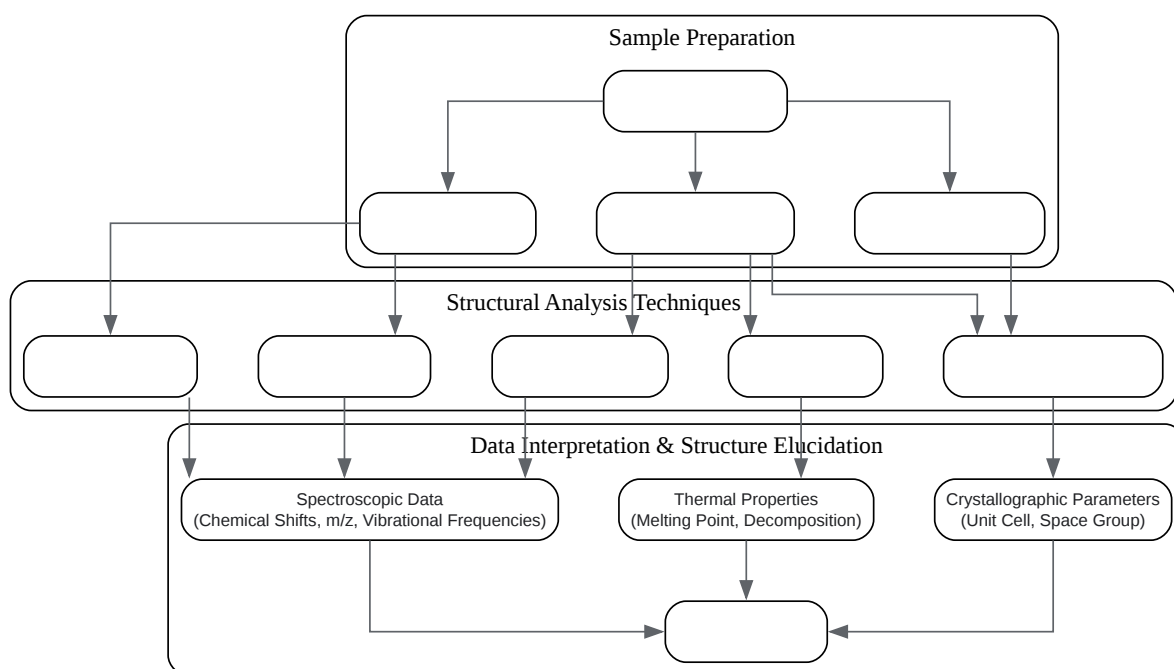
NMR Spectroscopy

- **Sample Preparation:** A few milligrams of Gliclazide are dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **Data Acquisition:** The sample is placed in the NMR spectrometer, and ^1H and ^{13}C NMR spectra are acquired.
- **Spectral Analysis:** The chemical shifts, coupling constants, and integration of the signals are analyzed to assign the protons and carbons in the molecule.

FT-IR Spectroscopy

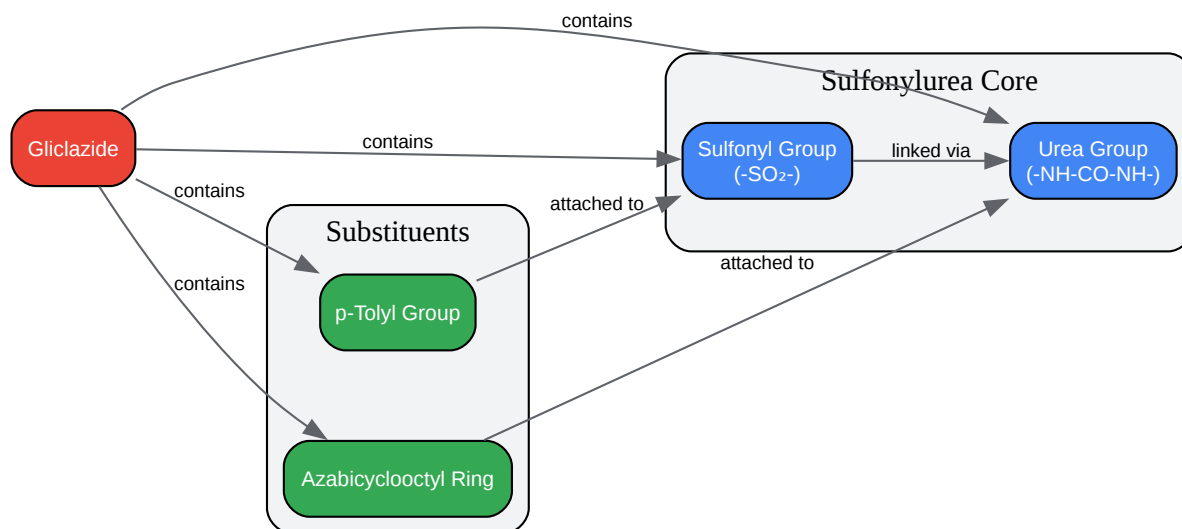
- **Sample Preparation:** The Gliclazide sample is mixed with potassium bromide (KBr) and pressed into a pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The sample is placed in the FT-IR spectrometer, and the infrared spectrum is recorded over a specific range (e.g., $4000\text{--}400\text{ cm}^{-1}$).
- **Spectral Analysis:** The characteristic absorption bands corresponding to the various functional groups (e.g., N-H, C=O, S=O) are identified.

Diagrams



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Caption: Workflow for the structural characterization of Gliclazide.



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Caption: Logical relationship of Gliclazide's structural components.

Conclusion

The structural characterization of Gliclazide is well-established through a combination of powerful analytical techniques. X-ray crystallography has provided a definitive solid-state structure, while NMR, FT-IR, and mass spectrometry have confirmed the molecular structure and provided insights into its behavior in solution and interactions with other molecules. This comprehensive structural understanding is essential for the continued development and effective use of Gliclazide in a clinical setting.

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